

A Comparative Guide to Corilagin from Diverse Botanical Sources

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Compound of Interest

Compound Name: Corilagin (Standard)

Cat. No.: B190828

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of Corilagin, a potent ellagitannin, isolated from various plant sources. It details the compound's yield, outlines its extraction and quantification, and compares its biological activities with supporting experimental data and pathway visualizations to aid in research and development.

Introduction to Corilagin

Corilagin (β -1-O-galloyl-3,6-(R)-hexahydroxydiphenoyl-d-glucose) is a hydrolyzable tannin found in a wide array of medicinal plants.^[1] As a member of the polyphenol family, it has garnered significant scientific interest due to its broad-spectrum therapeutic properties, including antioxidant, anti-inflammatory, and antitumor activities.^{[1][2]} Its multifaceted mechanism of action makes it a promising candidate for drug development. This guide focuses on comparing Corilagin derived from different botanical origins to inform sourcing and application strategies.

Plant Sources and Corilagin Content

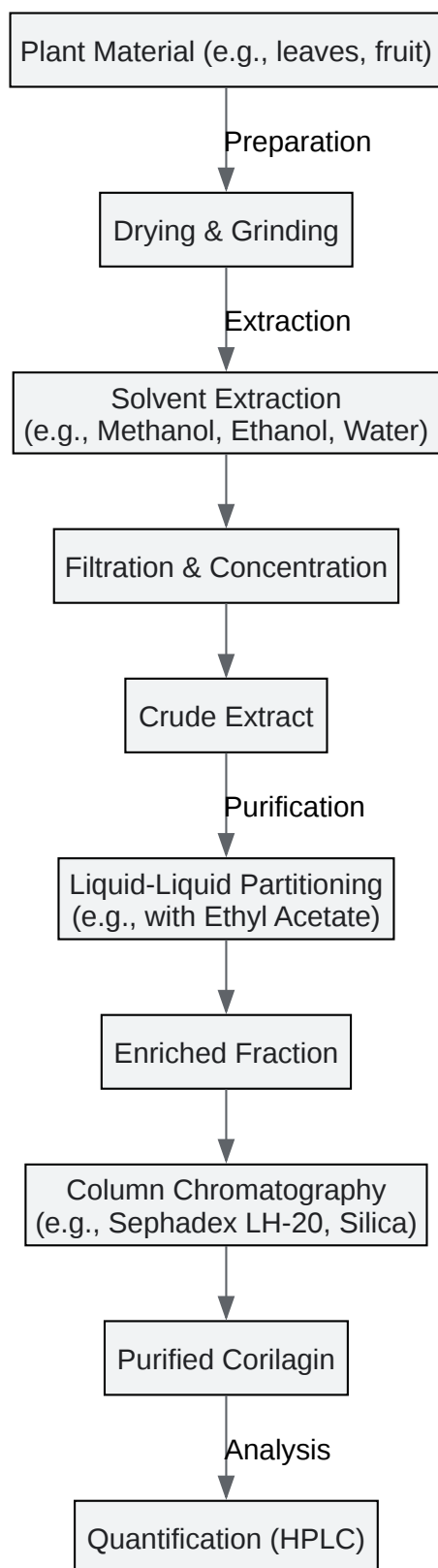
Corilagin is distributed across numerous plant families. The yield of Corilagin can vary significantly depending on the plant species, the part of the plant used, geographical location, and the extraction method employed. The families Euphorbiaceae, Combretaceae, and Geraniaceae are particularly rich sources.^[3] A summary of Corilagin content from several notable plant sources is presented below.

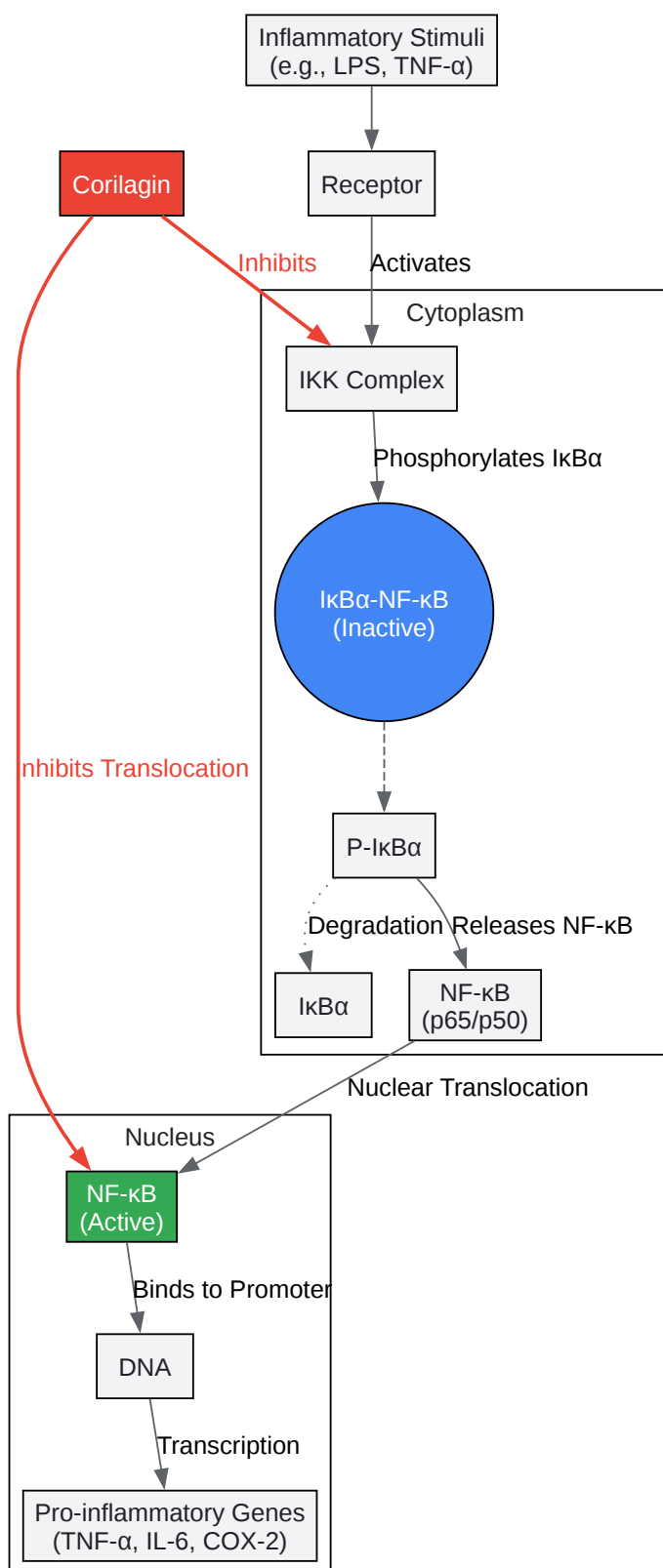
Table 1: Corilagin Content in Various Plant Sources

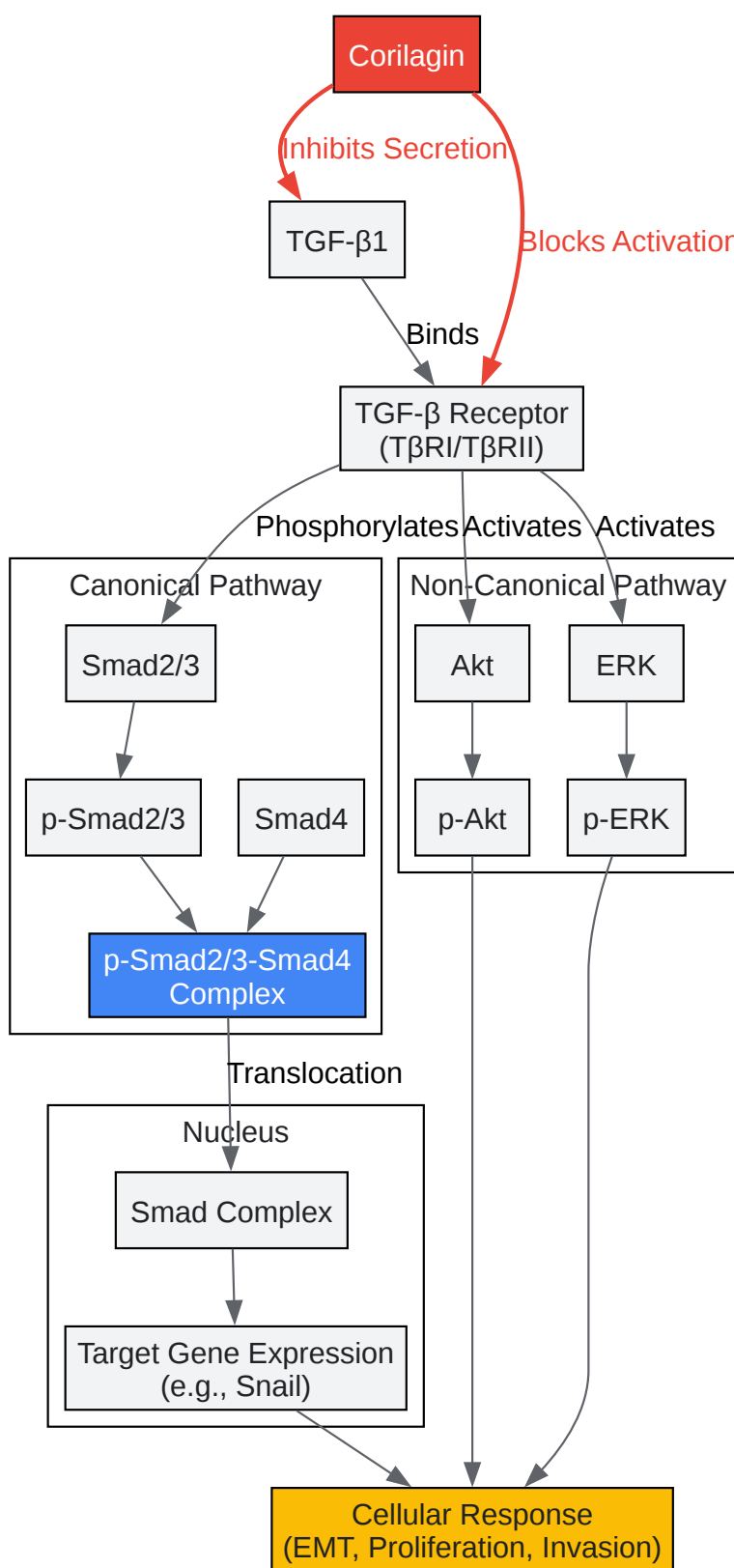
Plant Species	Family	Plant Part	Corilagin Content (% w/w or µg/g)	Reference
Phyllanthus amarus	Euphorbiaceae	Whole Plant	2.28% (in water-alcohol extract)	[4]
Phyllanthus niruri	Euphorbiaceae	Leaves	6.7% (in aqueous extract)	[5]
Phyllanthus urinaria	Euphorbiaceae	Whole Plant	619 µg/g (in alcoholic extract)	[6]
Phyllanthus maderaspatensis	Euphorbiaceae	Whole Plant	0.45% (in hydro-alcoholic extract)	[7]
Terminalia chebula	Combretaceae	Fruit	High concentrations reported	[8][9][10]
Geranium wilfordii	Geraniaceae	Whole Plant	1.69 mg/g	[11]
Dimocarpus longan	Sapindaceae	Seed	Highest content among 10 screened plants	[12]

Experimental Protocols: From Plant to Pure Compound

The isolation and quantification of Corilagin are critical for research and development. A typical workflow involves extraction, purification, and analytical quantification.







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